2-Bromo-4-isopropoxy-5-methoxybenzonitrile potential research applications

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Compound of Interest	
Compound Name:	*2-Bromo-4-isopropoxy-5-methoxybenzonitrile*
CAS No.:	*515846-11-4*
Cat. No.:	*B1335848*

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Technical Monograph: 2-Bromo-4-isopropoxy-5-methoxybenzonitrile

Advanced Scaffold for Kinase & PDE Inhibitor Discovery[1]

Executive Summary

2-Bromo-4-isopropoxy-5-methoxybenzonitrile (CAS: 515846-11-4) is a highly functionalized aromatic building block characterized by its orthogonal reactivity profile.[1][2][3][4][5][6] It serves as a critical intermediate in the synthesis of 4,6,7-trisubstituted quinazolines and quinolines, motifs ubiquitous in small-molecule kinase inhibitors (EGFR, VEGFR) and phosphodiesterase (PDE4) inhibitors.

This guide details the technical utility of this scaffold, focusing on its chemoselective transformations, synthetic protocols for heterocycle formation, and its strategic value in modulating lipophilicity via the isopropoxy pharmacophore.

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Chemical Identity & Physical Properties

Property	Specification
CAS Number	515846-11-4
IUPAC Name	2-Bromo-4-(propan-2-yloxy)-5-methoxybenzonitrile
Molecular Formula	$C_{11}H_{12}BrNO_2$
Molecular Weight	270.12 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in Water
Key Functional Groups	Nitrile (C-1), Bromide (C-2), Isopropoxy (C-4), Methoxy (C-5)

Structural Analysis & Pharmacophore Logic

The molecule's value lies in its specific substitution pattern, designed to address common medicinal chemistry challenges:

- 4-Isopropoxy Group: Unlike the simpler methoxy or ethoxy groups found in first-generation inhibitors (e.g., Gefitinib), the bulky isopropoxy group increases lipophilicity (LogP) and steric hindrance. This can improve metabolic stability by blocking O-dealkylation and enhance hydrophobic interactions within the ATP-binding pocket of kinases.
- 5-Methoxy Group: Provides a hydrogen bond acceptor capability, crucial for solvent-front interactions in many enzyme active sites.
- 2-Bromo "Handle": A versatile point for cross-coupling. It allows for the late-stage introduction of solubilizing groups or hinge-binding motifs via Suzuki-Miyaura or Buchwald-Hartwig reactions.
- 1-Nitrile Core: The electrophilic carbon source for cyclization into bicyclic heterocycles (quinazolines, indoles).

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Reactivity Profile & Synthetic Pathways[1]

The scaffold offers two primary distinct reaction sites (Br and CN) that can be manipulated independently (Orthogonal Reactivity).

Pathway A: Quinazoline Synthesis (Kinase Core Construction)

The most high-value application is the conversion of the nitrile into a quinazoline ring, a scaffold found in over 30 FDA-approved drugs.

- Mechanism: The nitrile reacts with an amidine (e.g., formamidine acetate) or guanidine to close the pyrimidine ring.
- Sequence: Often, the bromine is first coupled (Suzuki) to an aryl group, or preserved for later functionalization.

Pathway B: Buchwald-Hartwig Amination

The C-2 Bromine is highly activated for Pd-catalyzed amination due to the electron-withdrawing nitrile group at the ortho position. This allows for rapid library generation of 2-amino-benzonitriles.

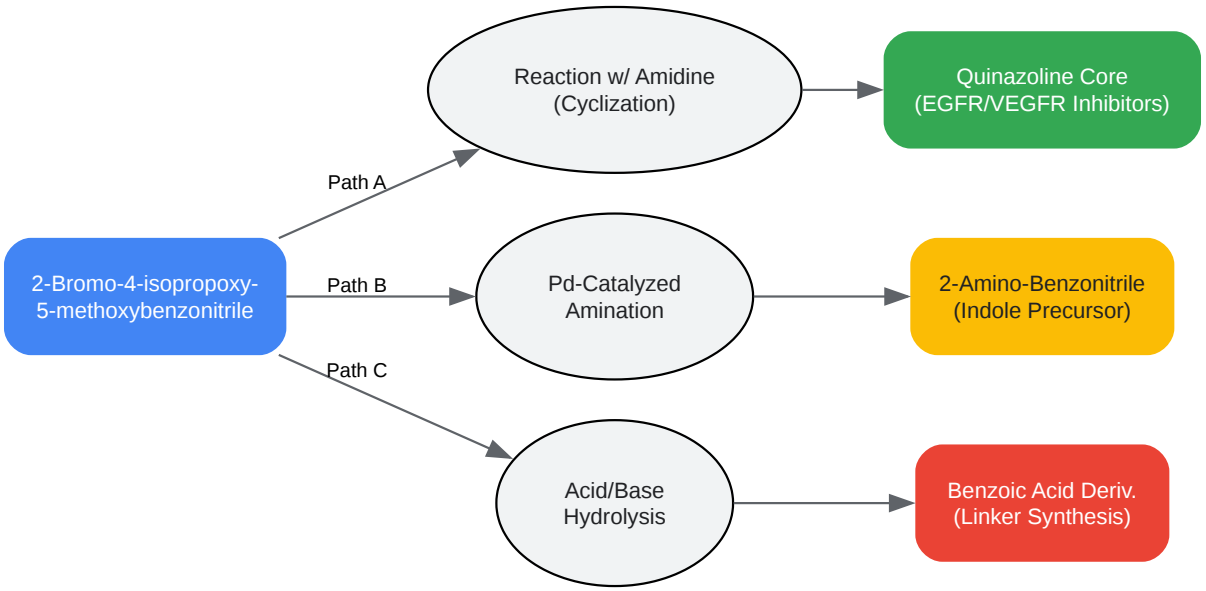

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Figure 1: Divergent synthesis pathways from the parent scaffold.

Experimental Protocol: Synthesis of a Quinazoline Intermediate

Objective: To synthesize 7-isopropoxy-6-methoxyquinazolin-4(3H)-one, a precursor for 4-anilinoquinazoline kinase inhibitors.

Reagents:

- **2-Bromo-4-isopropoxy-5-methoxybenzonitrile** (1.0 eq)[5]
- Formamidine acetate (2.0 eq)
- Copper(I) Iodide (CuI) (0.1 eq)
- Cesium Carbonate (Cs_2CO_3) (2.0 eq)
- DMSO (anhydrous)

Methodology:

- Preparation: Charge a dried reaction vial with the benzonitrile substrate (1.0 eq), formamidine acetate (2.0 eq), CuI (10 mol%), and Cs_2CO_3 (2.0 eq).
- Solvation: Add anhydrous DMSO (0.2 M concentration relative to substrate) under an inert atmosphere (N_2 or Ar).
- Cyclization: Heat the mixture to 120°C for 12–16 hours. The reaction proceeds via an initial copper-catalyzed amidation of the bromide followed by intramolecular nucleophilic attack on the nitrile.
  - Note: The bromine is displaced in this cascade sequence to form the N-C bond.
- Workup: Cool to room temperature. Pour into ice-water. The product often precipitates. Filter the solid.

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- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (DCM:MeOH gradient).

Validation:

- LC-MS: Look for $[M+H]^+$ peak corresponding to the quinazolinone (Mass ~234.25, loss of Br).
- 1H NMR: Disappearance of the aromatic proton adjacent to Br and appearance of the quinazoline C-2 proton singlet (~8.0 ppm).

Strategic Applications in Drug Discovery

A. EGFR Tyrosine Kinase Inhibitors (TKI)

The 4,5-dialkoxy substitution pattern is the hallmark of EGFR inhibitors like Gefitinib and Erlotinib.

- Application: This scaffold introduces the isopropoxy variation. Researchers use this to break patent space or improve blood-brain barrier (BBB) permeability by altering the lipophilic profile compared to the standard methoxy/ethoxy chains.

B. PDE4 Inhibitors

Phosphodiesterase 4 inhibitors (e.g., Roflumilast) often feature a dialkoxy-phenyl ring linked to a heterocyclic headgroup.

- Application: The nitrile group can be hydrolyzed to the benzoic acid (Pathway C in Fig 1), which is then coupled to an amine to form the amide linker characteristic of this drug class.

C. PROTAC Linker Attachment

The 2-bromo position is an ideal "exit vector" for attaching linkers in PROTAC (Proteolysis Targeting Chimera) design.

- Strategy: Perform a Sonogashira coupling at the Br position to extend a rigid alkyne linker, while keeping the isopropoxy/methoxy motif buried in the E3 ligase or Target Protein binding pocket.

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